

CTX-0294885 precipitation in aqueous solutions

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Compound of Interest

Compound Name: CTX-0294885 hydrochloride

Cat. No.: B1150419

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CTX-0294885 Technical Support Center

Welcome to the technical support center for CTX-0294885. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of CTX-0294885 in aqueous solutions and to troubleshoot common issues, such as precipitation.

Frequently Asked Questions (FAQs)

Q1: What is CTX-0294885?

CTX-0294885 is a potent, broad-spectrum kinase inhibitor.^{[1][2][3]} It is characterized as a bisanilino pyrimidine and is utilized as a powerful reagent for analyzing kinome signaling networks, which can be instrumental in research related to cancer, inflammation, and diabetes.^[4] In large-scale kinome profiling experiments, it has been shown to capture 235 kinases from MDA-MB-231 breast cancer cells, including all members of the AKT family of proteins.^{[4][5]}

Q2: Why does my CTX-0294885 precipitate when I add it to my aqueous buffer or cell culture medium?

CTX-0294885 is a hydrophobic compound with low aqueous solubility.^[6] Precipitation typically occurs when a concentrated stock solution (usually in an organic solvent like DMSO) is diluted into an aqueous environment, and the final concentration of the compound exceeds its solubility limit in that medium. This is a common issue with many small molecule kinase inhibitors.

Q3: What are the recommended solvents for preparing stock solutions of CTX-0294885?

Dimethyl sulfoxide (DMSO) and Dimethylformamide (DMF) are the recommended solvents for creating high-concentration stock solutions of CTX-0294885.^[5] It is practically insoluble in water and has very low solubility in ethanol.^{[5][6]} To ensure the highest quality, use a fresh, anhydrous grade of DMSO, as moisture can reduce the solubility of the compound.^[6]

Q4: How should I store the solid compound and my stock solutions?

Proper storage is critical to maintain the stability and activity of CTX-0294885.

- Solid Powder: Store at -20°C for up to 3 years.^{[6][7]}
- Stock Solutions (in DMSO or DMF): Aliquot into single-use volumes to prevent repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 1 year.^{[4][6][7]}

Troubleshooting Guide: Precipitation Issues

This guide provides a systematic approach to resolving precipitation of CTX-0294885 in your experiments.

Problem: Precipitate forms immediately upon dilution of DMSO stock into an aqueous buffer.

Potential Cause	Recommended Solution
Exceeded Kinetic Solubility	The concentration of CTX-0294885 is too high for the aqueous environment.
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<p>1. Lower the Final Concentration: This is the most direct method to prevent precipitation. Determine the lowest effective concentration for your experiment.</p>	
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<p>2. Optimize Dilution Method: Instead of adding the stock solution directly, perform a serial dilution in your aqueous buffer to pinpoint the solubility limit. Alternatively, add the stock solution dropwise to the vortexing buffer to ensure rapid mixing.</p>	
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<p>3. Use a Co-solvent/Surfactant Formulation: For in vivo or other applications requiring higher concentrations, use a formulation vehicle. Several vendors provide protocols for this (see Experimental Protocols section). These formulations use agents like PEG300 and Tween-80 to increase solubility.[4][7][8]</p>	
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<p>4. Sonication: Briefly sonicating the solution after dilution can help break up small precipitates and re-dissolve the compound.[7]</p>	
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Problem: The solution becomes cloudy over time during the experiment.

Potential Cause	Recommended Solution
Compound Instability or Slow Precipitation	The compound is slowly falling out of solution due to factors like temperature changes or interactions with other media components.
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1. Maintain Constant Temperature: Ensure your experiment is conducted at a stable temperature.	
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2. Prepare Solutions Fresh: Prepare the final working solution immediately before use. Do not store dilute aqueous solutions of CTX-0294885.	
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3. Evaluate Media Components: If your medium contains high concentrations of certain salts or proteins, it may affect the solubility of the compound.	
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Data Presentation: Solubility

The following tables summarize the reported solubility of CTX-0294885 in various solvents and formulations.

Table 1: Solubility in Common Solvents

Solvent	Solubility	Source
DMSO	≥ 88 mg/mL (200.94 mM)	[6]
DMSO	55 mg/mL (125.59 mM)	[7]
DMSO	20 mg/mL	[5]
DMF	20 mg/mL	[5]
Ethanol	0.1 mg/mL	[5]
Water	Insoluble	[6]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[5]

Table 2: Formulations for Aqueous Solutions

Formulation Components	Achieved Solubility	Source
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.71 mM)	[4][8]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.71 mM)	[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2 mg/mL (4.57 mM)	[7]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

- Weigh the desired amount of solid CTX-0294885 powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 50 mM).
- Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into single-use volumes in sterile cryovials.
- Store the aliquots at -80°C.

Protocol 2: Preparation of an Aqueous Formulation using Co-solvents (In Vivo Use)

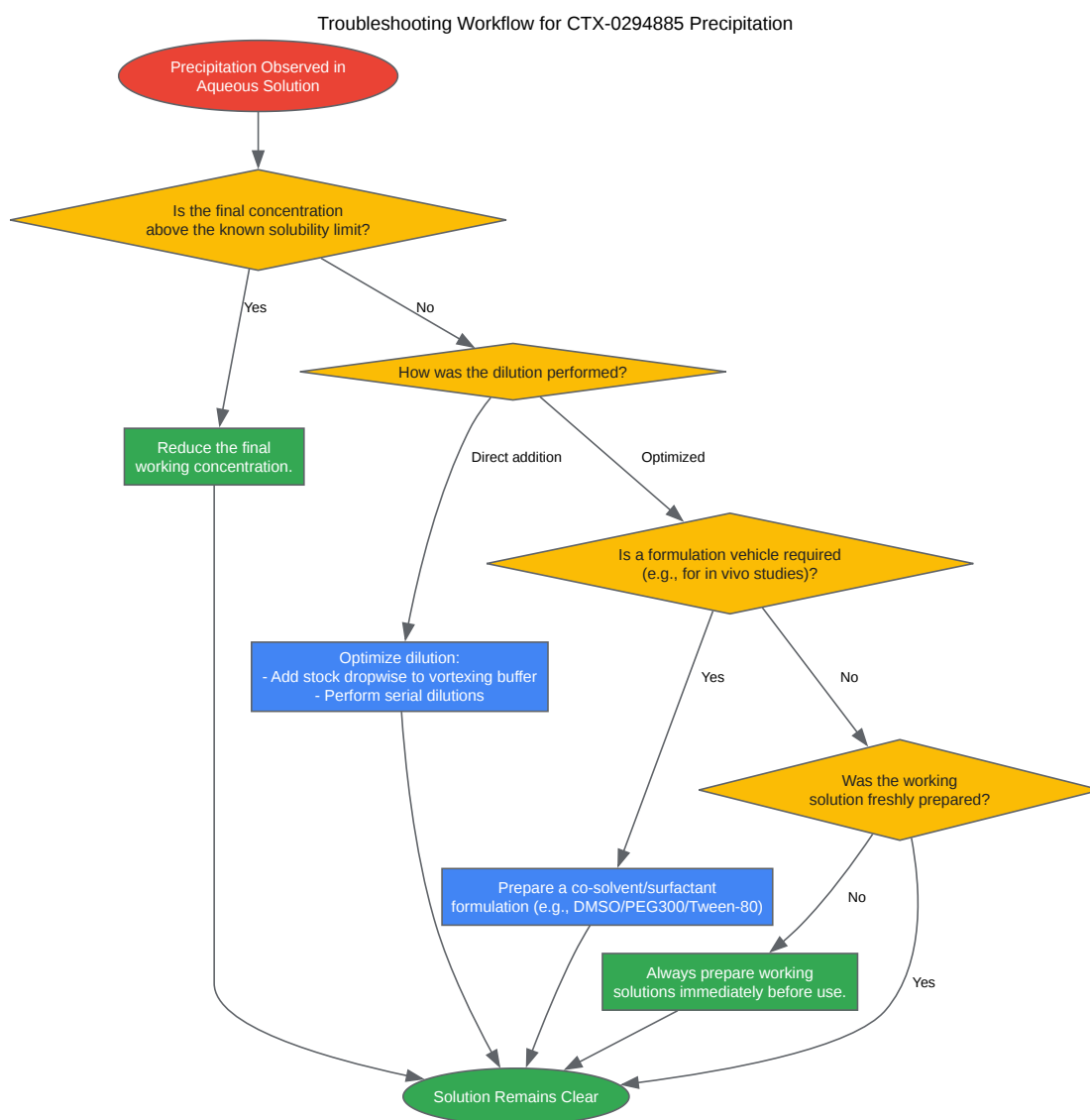
This protocol is based on formulations provided by suppliers and is intended for animal studies. [4][7][8]

- Prepare a high-concentration stock solution of CTX-0294885 in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the solvents sequentially in the following order, ensuring the solution is clear after each addition: a. Add 400 µL of PEG300. b. Add 100 µL of your CTX-0294885 DMSO stock solution and mix thoroughly. c. Add 50 µL of Tween-80 and mix until the

solution is clear. d. Add 450 μ L of saline (0.9% NaCl in sterile water) to bring the final volume to 1 mL.

- Vortex the final solution thoroughly. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[4]
- This formulation should be prepared fresh and used immediately.

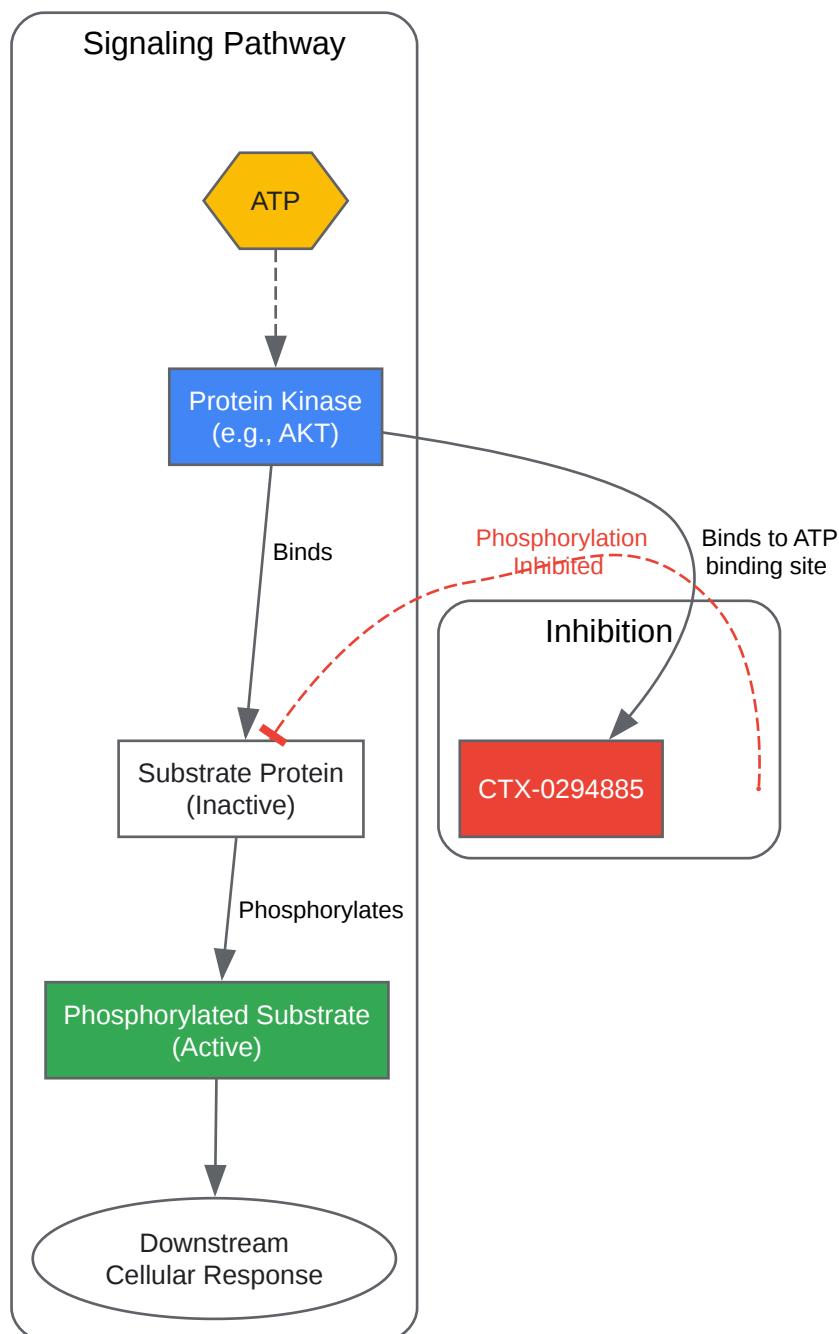
Visualizations



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Caption: A stepwise guide to troubleshooting CTX-0294885 precipitation.

General Mechanism of a Kinase Inhibitor



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Caption: CTX-0294885 acts as a kinase inhibitor, blocking phosphorylation.

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